

# ML365 Off-Target Screening and Validation: A Technical Support Center

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## Compound of Interest

Compound Name: ML365

Cat. No.: B15586086

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the off-target screening and validation of **ML365**.

## Frequently Asked Questions (FAQs)

Q1: What is the primary target of **ML365**?

**ML365** is a potent and selective inhibitor of the two-pore domain potassium channel KCNK3, also known as TASK-1.<sup>[1][2][3]</sup> It blocks TASK-1 channels with high affinity, exhibiting an IC<sub>50</sub> of approximately 4 nM in thallium influx fluorescent assays and 16 nM in automated electrophysiology assays.<sup>[1][2][3]</sup>

Q2: What are the known off-target effects of **ML365**?

While **ML365** is highly selective for TASK-1, some off-target activities have been reported:

- TWIK2 (KCNK6): **ML365** has been shown to be a potent inhibitor of the TWIK2 potassium channel with an IC<sub>50</sub> of 4.07 μM. This inhibition can interfere with ATP-induced NLRP3 inflammasome activation in macrophages.<sup>[4]</sup>

- **NF-κB Signaling Pathway:** **ML365** has been observed to inhibit lipopolysaccharide (LPS)-induced inflammatory responses by regulating the NF-κB signaling pathway. It can suppress the release of pro-inflammatory cytokines such as TNF-α, IL-6, and IL-1β.[5]
- **NLRP3 Inflammasome:** Through its inhibition of the TWIK2 channel and subsequent modulation of potassium efflux, **ML365** can specifically inhibit ATP-induced NLRP3 inflammasome activation.[4]

Q3: How selective is **ML365** against other potassium channels?

**ML365** displays good selectivity over the closely related TASK-3 (KCNK9) channel, with a more than 60-fold selectivity for TASK-1.[2][3] It shows little to no inhibition at concentrations up to 30 μM against other potassium channels such as Kir2.1, KCNQ2, and hERG.[1][2][3]

Q4: What are the recommended initial steps for off-target screening of **ML365**?

A tiered approach is recommended. Start with a broad, cost-effective screen and follow up with more specific, quantitative assays for any identified hits.

- **In Silico Profiling:** Utilize computational models to predict potential off-target interactions based on the chemical structure of **ML365**. This can help prioritize experimental screening efforts.
- **Broad Panel Screening:** Employ a broad screening panel, such as a kinase panel (e.g., KINOMEScan) or a safety pharmacology panel (e.g., Eurofins SafetyScreen), to identify potential interactions across a wide range of protein families.
- **Secondary Validation Assays:** For any hits identified in the primary screen, perform secondary assays to confirm the interaction and determine the potency (e.g., IC50 or Kd). This could involve enzymatic assays, binding assays, or cellular functional assays.
- **Cellular Target Engagement:** Use techniques like the Cellular Thermal Shift Assay (CETSA) to confirm that **ML365** engages the identified off-target in a cellular context.

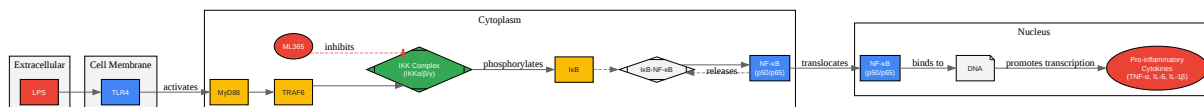
## Quantitative Data Summary

The following table summarizes the known inhibitory activity of **ML365** against its primary target and some closely related potassium channels. Note that a comprehensive public dataset from a broad off-target screening panel (e.g., a full kinome scan) for **ML365** is not readily available. The data below is compiled from published literature.

| Target       | Assay Type                  | IC50                                    | Reference                                                   |
|--------------|-----------------------------|-----------------------------------------|-------------------------------------------------------------|
| KCNK3/TASK-1 | Thallium Influx             | 4 nM                                    | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| KCNK3/TASK-1 | Automated Electrophysiology | 16 nM                                   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| KCNK9/TASK-3 | Thallium Influx             | >60-fold selectivity vs. TASK-1         | <a href="#">[2]</a> <a href="#">[3]</a>                     |
| Kir2.1       | Not specified               | No significant inhibition at 30 $\mu$ M | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| KCNQ2        | Not specified               | No significant inhibition at 30 $\mu$ M | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| hERG         | Not specified               | No significant inhibition at 30 $\mu$ M | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| TWIK2        | Whole-cell voltage-clamp    | 4.07 $\mu$ M                            | <a href="#">[4]</a>                                         |

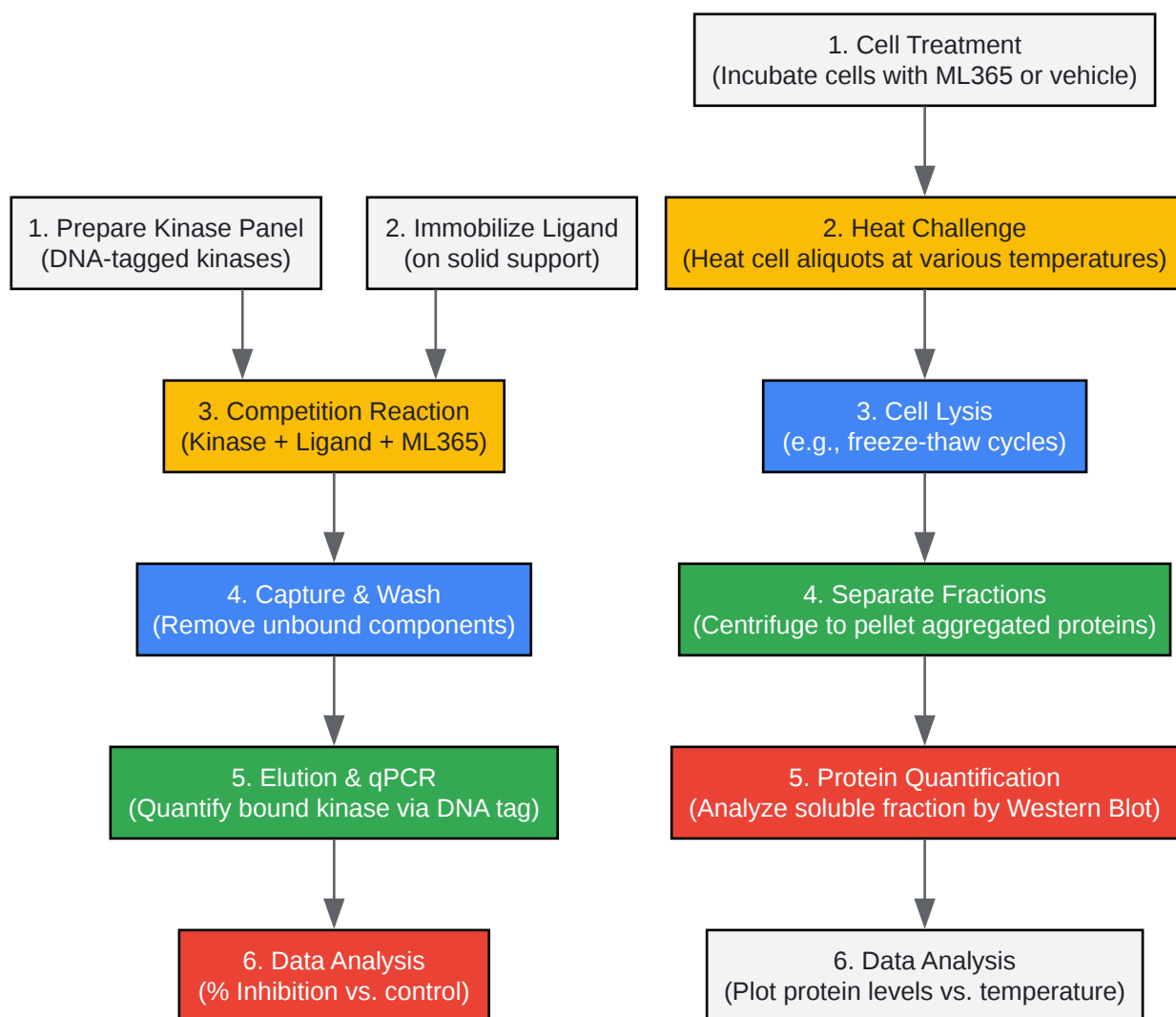
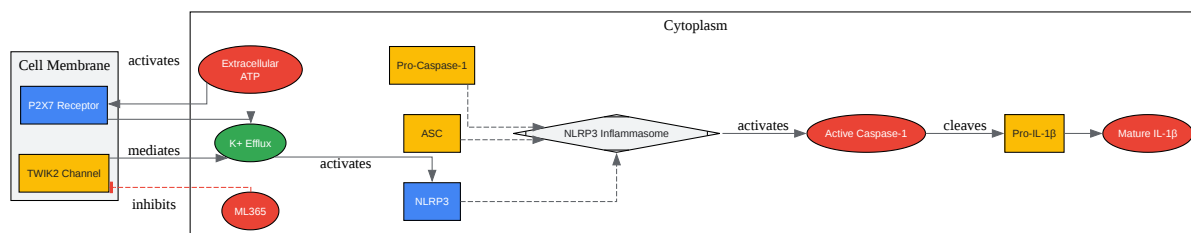
## Signaling Pathways

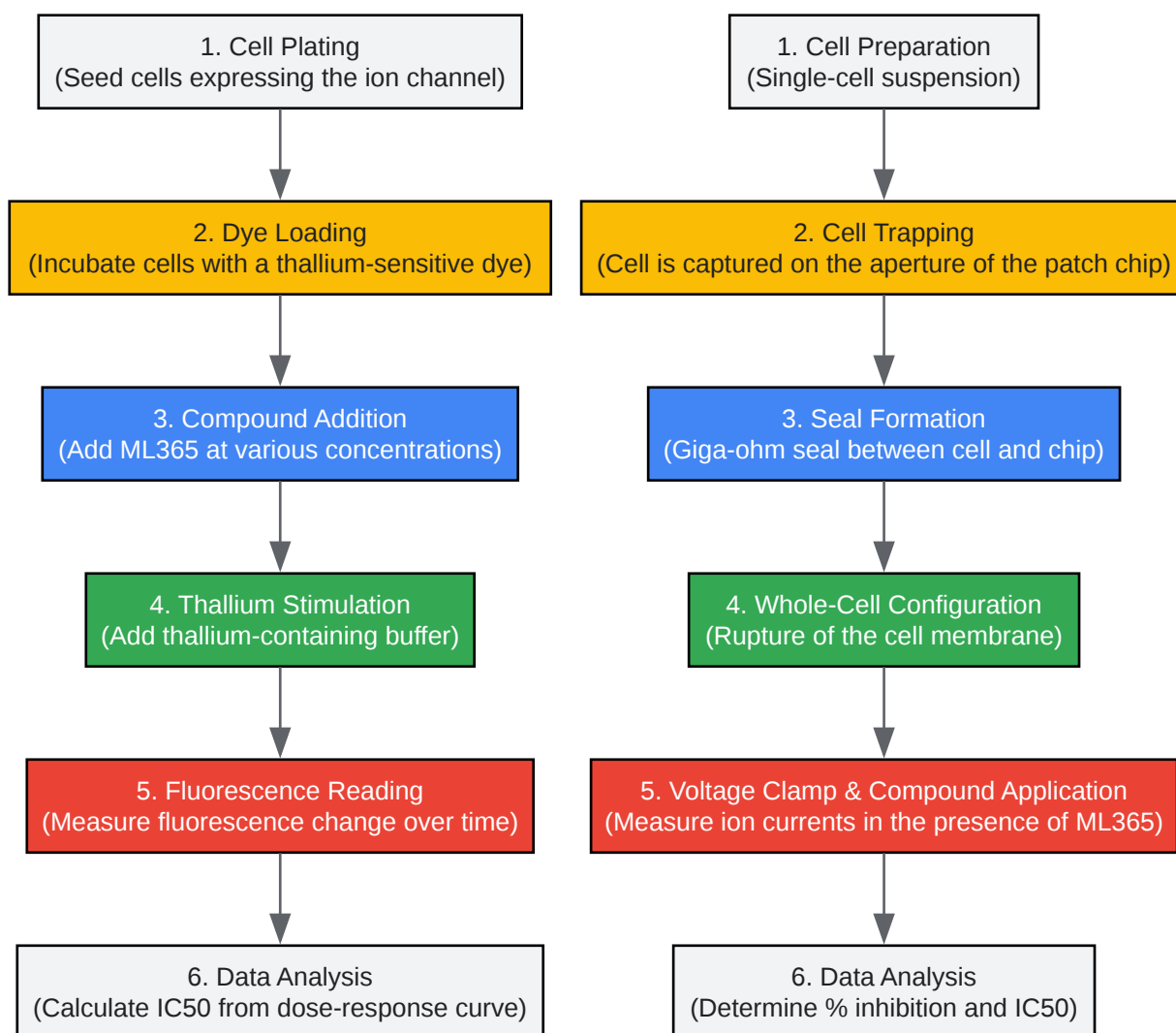
The following diagrams illustrate the signaling pathways known to be affected by **ML365**.



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Caption: **ML365** inhibits the NF-κB signaling pathway.





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